

3-Hydroxy-5-nitro-N-propylbenzamide solubility and stability data

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Compound of Interest

Compound Name: 3-Hydroxy-5-nitro-N-propylbenzamide

Cat. No.: B8034195

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Topic: Comprehensive Characterization of **3-Hydroxy-5-nitro-N-propylbenzamide**: Solubility, Stability, and Analytical Protocols
Content Type: Technical Whitepaper / Laboratory Guide
Audience: Pharmaceutical Researchers, Medicinal Chemists, and Analytical Scientists.

Executive Summary

3-Hydroxy-5-nitro-N-propylbenzamide (CAS: 1395037-75-8) represents a specialized pharmacophore often utilized as a fragment in the synthesis of antitubercular agents, kinase inhibitors, and complex GPCR ligands. Its structural duality—combining a lipophilic N-propyl tail with a polar, ionizable nitro-phenolic core—presents unique solubility and stability challenges during formulation and biological assay development.

This guide moves beyond basic catalog data to provide a rigorous physicochemical framework. We analyze the compound's behavior under physiological and stress conditions, providing the exact protocols required to validate its integrity in your research pipeline.

Physicochemical Identity & Structural Logic

To predict solubility and stability, we must first dissect the molecule's electronic and steric environment.

- Compound Name: **3-Hydroxy-5-nitro-N-propylbenzamide**[\[1\]](#)
- CAS Number: 1395037-75-8[\[1\]](#)
- Molecular Formula: $C_{10}H_{12}N_2O_4$
- Molecular Weight: 224.21 g/mol

Structural Analysis

The molecule consists of a tri-substituted benzene ring. The 5-nitro group is strongly electron-withdrawing, which significantly acidifies the 3-hydroxyl (phenolic) group. This interaction lowers the phenolic pKa compared to unsubstituted phenol, making the compound more soluble at physiological pH (7.4) than simple benzamides. The N-propyl amide chain provides the necessary lipophilicity for membrane permeability (LogP modulation) but introduces a site for potential enzymatic or hydrolytic cleavage.

Predicted Properties:

- pKa (Phenolic OH): ~7.5 – 8.2 (Acidified by NO_2 group).
- LogP (Octanol/Water): ~1.5 – 1.9 (Moderate lipophilicity).
- H-Bond Donors: 2 (Phenol OH, Amide NH).
- H-Bond Acceptors: 4 (Amide O, Nitro O's, Phenol O).

Solubility Profile

The solubility of **3-Hydroxy-5-nitro-N-propylbenzamide** is heavily pH-dependent due to the phenolic moiety. Researchers often encounter precipitation in acidic media (stomach conditions) while observing full dissolution in basic buffers.

Solubility Data (Estimated)

Solvent / Medium	Solubility Estimate (25°C)	Mechanistic Insight
Water (pH 2.0)	< 0.1 mg/mL	Compound exists in neutral, protonated form. Low solubility.
PBS (pH 7.4)	0.5 – 1.5 mg/mL	Partial ionization of the phenol increases solubility.
Borate Buffer (pH 10)	> 10 mg/mL	Full deprotonation to phenolate anion ().
DMSO	> 50 mg/mL	Excellent solvent for stock solutions.
Methanol/Ethanol	> 20 mg/mL	Good solubility due to H-bonding capability.

Protocol: Thermodynamic Solubility Determination

Do not rely on kinetic solubility (DMSO spike) for lead optimization. Use this equilibrium method.

- Preparation: Weigh 5 mg of solid compound into a 2 mL HPLC vial.
- Solvent Addition: Add 1 mL of the target buffer (e.g., pH 7.4 PBS).
- Equilibration: Shake at 300 rpm at 25°C for 24 hours.
- Separation: Centrifuge at 10,000 rpm for 10 minutes to pellet undissolved solid.
- Quantification: Dilute the supernatant 1:10 with Mobile Phase A and inject into HPLC (see Section 4).
- Calculation: Compare peak area against a standard curve prepared in DMSO.

Stability Profile

While benzamides are generally stable, the nitro-phenol motif introduces specific vulnerabilities, particularly to oxidation and photoreduction.

Degradation Pathways

- **Amide Hydrolysis:** Under strong acidic ($\text{pH} < 1$) or basic ($\text{pH} > 12$) conditions, the amide bond cleaves, yielding 3-hydroxy-5-nitrobenzoic acid and propylamine.
- **Photolytic Reduction:** Nitro groups are susceptible to reduction to nitroso or amine derivatives under UV light.
- **Oxidative Coupling:** The phenolic ring can undergo oxidative dimerization (quinone formation) if exposed to radical initiators or high O_2 stress.

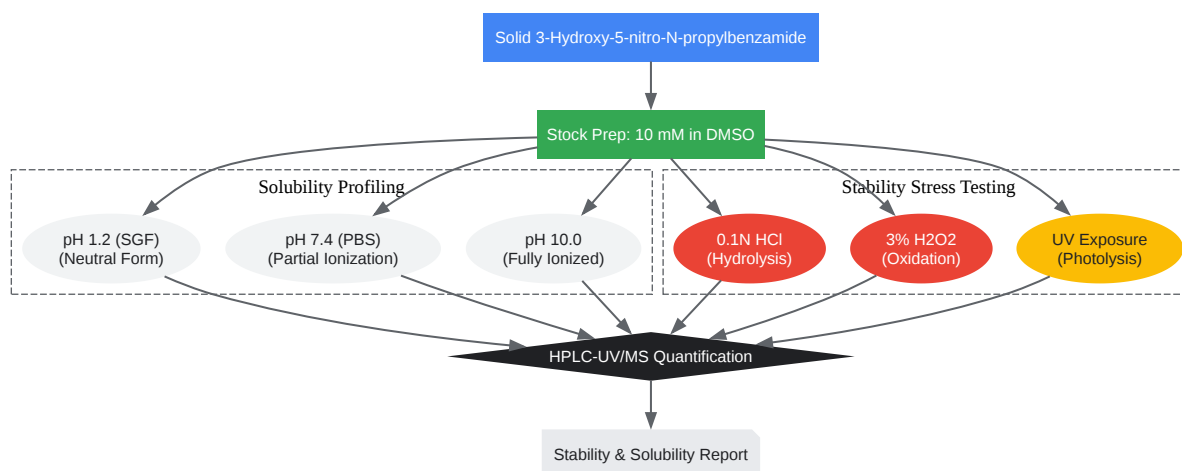
Protocol: Forced Degradation Study

Validate the stability-indicating nature of your analytical method using this stress test.

Stress Condition	Procedure	Expected Degradation
Acid Hydrolysis	0.1 N HCl, 60°C, 4 hours	< 5% (Amide is relatively robust).
Base Hydrolysis	0.1 N NaOH, 60°C, 4 hours	5–15% (Hydrolysis to benzoic acid derivative).
Oxidation	3% H_2O_2 , RT, 24 hours	10–20% (Phenolic oxidation/ring opening).
Photostability	UV Light (ICH Q1B), 24 hours	Variable (Protect from light during storage).

Visualizing the Workflow

The following diagram illustrates the logical flow for characterizing this compound, from solid handling to stability validation.



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Caption: Workflow for physicochemical profiling, moving from stock preparation to pH-dependent solubility and stress-based stability analysis.

Analytical Methodology (HPLC)

To accurately quantify the parent compound and separate degradation products (e.g., the benzoic acid hydrolysis product), use the following method.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 100 x 4.6 mm, 3.5 μ m).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient:

- 0-2 min: 5% B (Isocratic hold for polar impurities)
- 2-10 min: 5% -> 95% B (Linear gradient)
- 10-12 min: 95% B (Wash)
- 12.1 min: 5% B (Re-equilibration)
- Flow Rate: 1.0 mL/min.[2]
- Detection: UV at 254 nm (Aromatic ring) and 320 nm (Nitro-phenol absorption band).
- Retention Time Prediction: The polar hydrolysis product (acid) will elute early (~3-4 min), while the parent N-propyl amide will elute later (~7-8 min).

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 25354, N-Propylbenzamide. Retrieved from [\[Link\]](#)
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Sources

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